

Anwendungshinweise und Protokolle zur Gel-Kristallisation von Eisentartrat-Einkristallen

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eisentartrat*

Cat. No.: *B12056577*

[Get Quote](#)

Für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Diese Anwendungsbeschreibung bietet detaillierte Protokolle für die Züchtung von **Eisentartrat**-Einkristallen mittels der Gel-Kristallisationstechnik. Die Gel-Methode ist besonders vorteilhaft für die Züchtung von Kristallen aus Substanzen mit geringer Löslichkeit oder solchen, die sich vor dem Schmelzen zersetzen. Sie ermöglicht die Bildung von hochreinen Einkristallen bei Umgebungstemperatur, indem sie die Konvektion unterdrückt und die Diffusion der Reaktanten verlangsamt, was zu einer kontrollierten Keimbildung und einem langsamen Kristallwachstum führt.

Einleitung

Eisentartrat-Kristalle sind aufgrund ihrer potenziellen Anwendungen in verschiedenen Bereichen von wissenschaftlichem Interesse, einschließlich als Katalysatoren und in der pharmazeutischen Industrie.[1][2] Die Gel-Kristallisation ist eine effektive Methode zur Herstellung von Einkristallen dieser Verbindung. Bei diesem Verfahren diffundieren zwei lösliche Reaktanten durch ein Gelmedium, reagieren miteinander und bilden ein unlösliches oder relativ wenig lösliches kristallines Produkt.[3][4] Die Gelmatrix, typischerweise Agar-Agar oder Silikagel, dient dazu, die Anzahl der kritischen Keime zu begrenzen und die Geschwindigkeit des Kristallwachstums zu steuern.[5]

Experimentelle Protokolle

Zwei gängige Gelmedien für die Züchtung von **Eisentartrat**-Kristallen sind Agar-Agar-Gel und Silikagel. Nachfolgend werden die Protokolle für beide Methoden beschrieben.

2.1 Protokoll 1: Kristallisation in Agar-Agar-Gel (Einfache Diffusion)

Diese Methode wurde zur Züchtung von reinen Eisen(III)-tartrat-Kristallen verwendet.^[1]

Materialien:

- Eisen(III)-chlorid-Hexahydrat ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Dinatriumtartrat
- Ammoniumchlorid (NH_4Cl) (optional, zur Kontrolle der Keimbildung)
- Agar-Agar-Pulver
- Destilliertes Wasser
- Reagenzgläser

Vorgehensweise:

- Herstellung der Reaktantenlösungen:
 - Stammlösung A: 1 M Eisen(III)-chlorid-Hexahydrat ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$) in destilliertem Wasser.
 - Stammlösung B: 1 M Dinatriumtartrat in destilliertem Wasser.
 - Stammlösung C: 4 M Ammoniumchlorid (NH_4Cl) in destilliertem Wasser (falls verwendet).
- Gel-Zubereitung:
 - 1 g Agar-Agar-Pulver in 100 ml heißem, doppelt deionisiertem Wasser auflösen, um eine 1%ige (w/v) Lösung herzustellen.
 - 10 ml der 1 M $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ -Lösung (Stammlösung A) in ein Reagenzglas geben.
 - Die heiße 1%ige Agar-Agar-Lösung in das Reagenzglas mit der FeCl_3 -Lösung geben.

- Zur Kontrolle der Keimbildung und zur Verbesserung der Kristallqualität können 8,5 ml der 4 M NH_4Cl -Lösung (Stammlösung C) zur Gelmischung hinzugefügt werden.[1]
- Gelierung und Alterung:
 - Das Reagenzglas bei Raumtemperatur stehen lassen, damit das Gel aushärten kann. Dieser Vorgang dauert in der Regel etwa 3 Tage.[1]
- Kristallwachstum:
 - Nach der Gelierung und Alterung vorsichtig 15 ml der 1 M Dinatriumtartrat-Lösung (Stammlösung B) über das erstarrte Gel schichten.
 - Die Reagenzgläser an einem erschütterungsfreien Ort bei Raumtemperatur aufbewahren.
- Beobachtung und Ernte:
 - Das Kristallwachstum über mehrere Tage bis Wochen beobachten. Die Kristalle bilden sich innerhalb der Gelmatrix.
 - Nach Abschluss des Wachstums die Kristalle vorsichtig aus dem Gel entnehmen, mit destilliertem Wasser waschen und an der Luft trocknen.

2.2 Protokoll 2: Kristallisation in Silikagel (Einfache Diffusion)

Diese Methode wird häufig für die Züchtung von Eisen(II)-tartrat-Kristallen verwendet.[2]

Materialien:

- Eisen(II)-sulfat (FeSO_4)
- Weinsäure ($\text{C}_4\text{H}_6\text{O}_6$)
- Natriummetasilikat ($\text{Na}_2\text{SiO}_3 \cdot 9\text{H}_2\text{O}$)
- Salzsäure (HCl) oder Schwefelsäure (H_2SO_4) zur pH-Einstellung
- Destilliertes Wasser

- Reagenzgläser

Vorgehensweise:

- Herstellung der Reaktantenlösungen:
 - Stammlösung A: Wässrige Lösung von Eisen(II)-sulfat (FeSO_4) in der gewünschten Konzentration.
 - Stammlösung B: Wässrige Lösung von Weinsäure ($\text{C}_4\text{H}_6\text{O}_6$) in der gewünschten Konzentration.
- Gel-Zubereitung:
 - Eine Natriummetasilikatlösung mit einer spezifischen Dichte (z. B. $1,04 \text{ g/cm}^3$) herstellen.
 - Die Weinsäurelösung (Stammlösung B) zur Natriummetasilikatlösung geben und den pH-Wert mit einer Säure (z. B. HCl) auf einen Wert zwischen 3 und 6 einstellen.[\[5\]](#)
 - Die Mischung in Reagenzgläser füllen.
- Gelierung und Alterung:
 - Die Reagenzgläser bei Raumtemperatur stehen lassen, bis das Gel erstarrt ist.
 - Das Gel für eine bestimmte Zeit altern lassen, um die Härte zu erhöhen.[\[5\]](#)
- Kristallwachstum:
 - Nach der Gelierung und Alterung die Eisen(II)-sulfat-Lösung (Stammlösung A) vorsichtig über das Gel schichten.
 - Die erwartete chemische Reaktion ist: $\text{FeSO}_4 + \text{C}_4\text{H}_6\text{O}_6 \rightarrow \text{FeC}_4\text{H}_4\text{O}_6 + \text{H}_2\text{SO}_4$.[\[2\]](#)
- Beobachtung und Ernte:
 - Die Reagenzgläser an einem erschütterungsfreien Ort bei Raumtemperatur aufbewahren und das Kristallwachstum beobachten.

- Nach Abschluss des Wachstums die Kristalle wie in Protokoll 1 beschrieben ernten.

Datenpräsentation

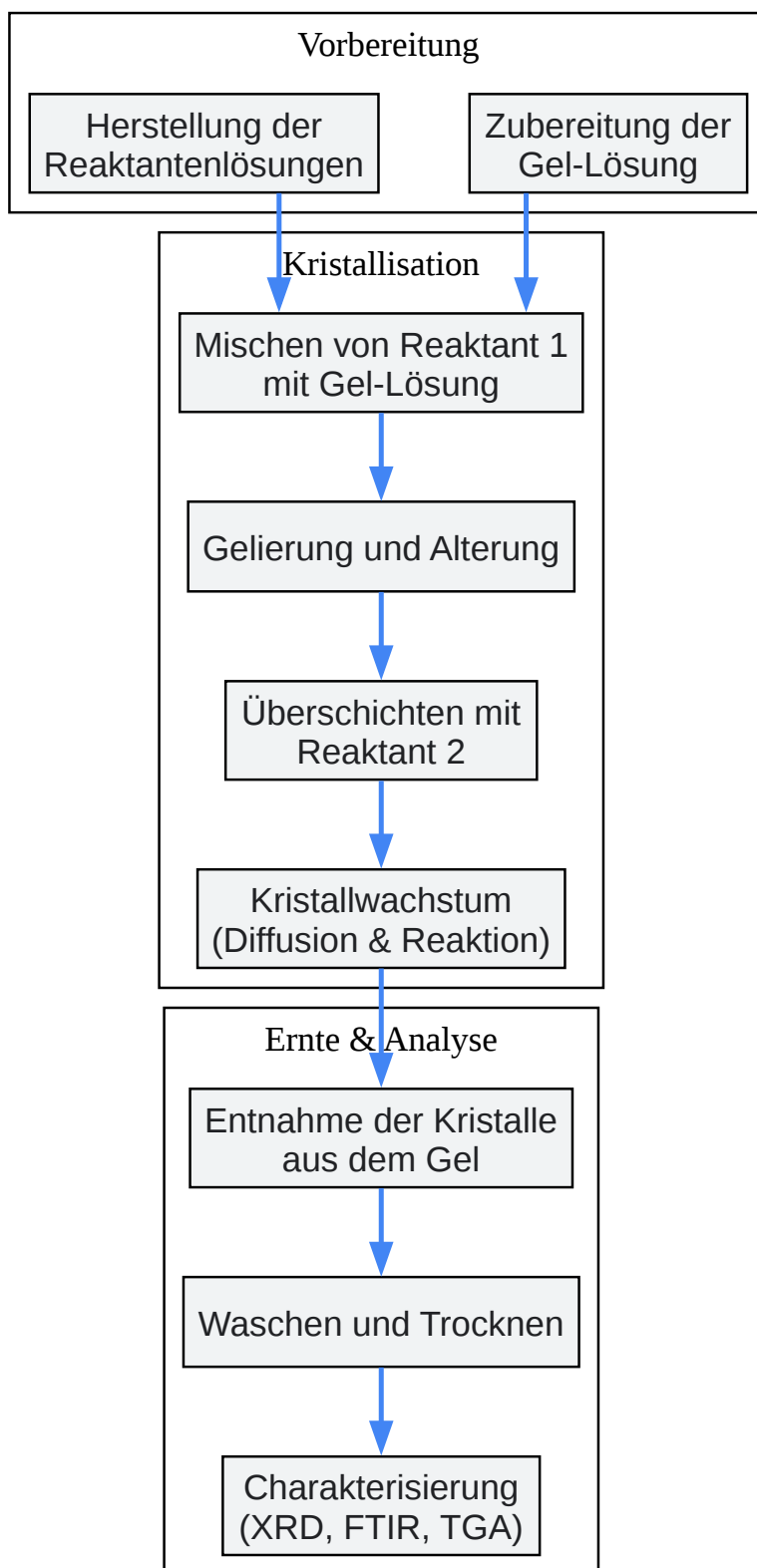
Die folgende Tabelle fasst die quantitativen Daten aus der Charakterisierung von **Eisentartrat**-Kristallen zusammen, die mittels Gel-Kristallisation gezüchtet wurden.

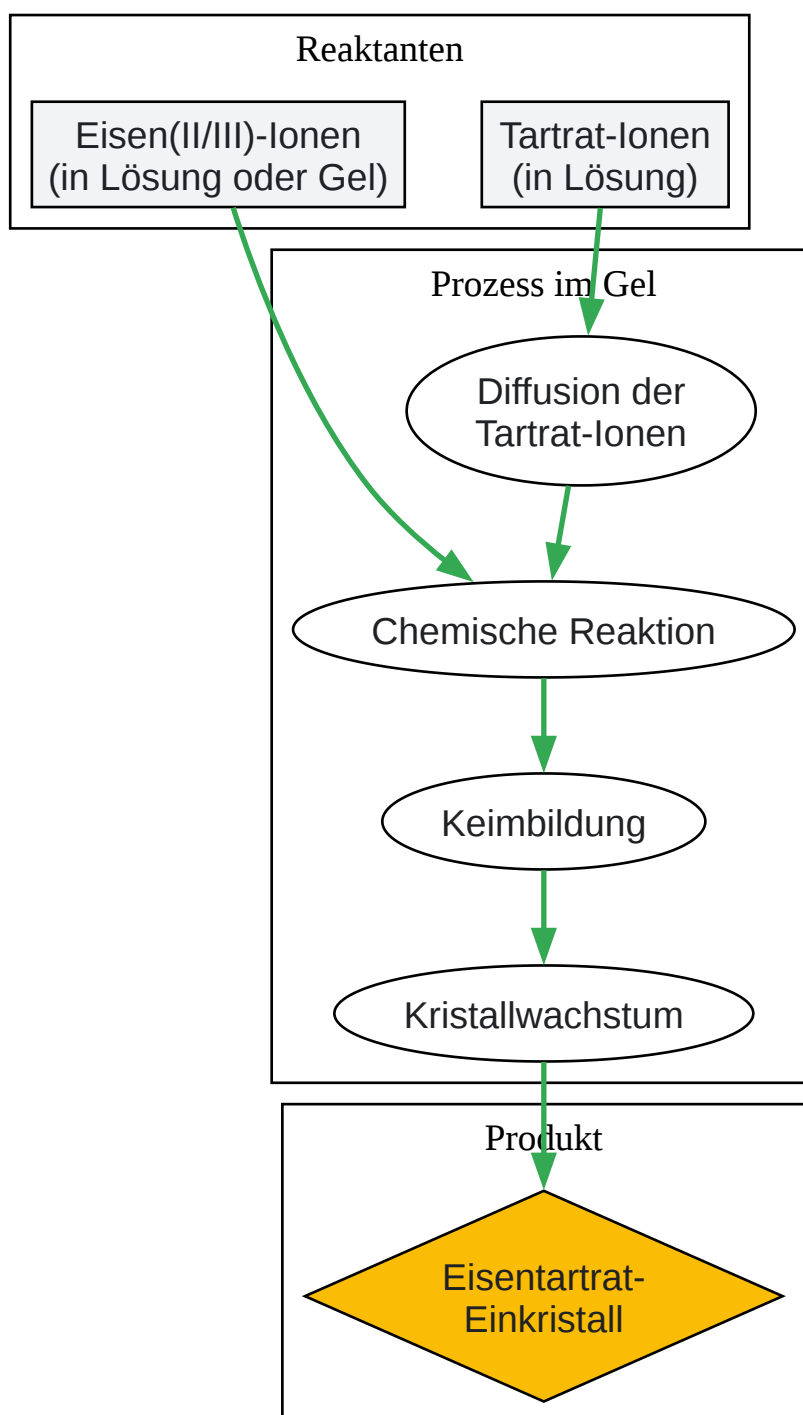
Charakterisierungsmethode	Parameter	Reines Eisentartrat	Kupfer-dotiertes Eisentartrat ($\text{Fe}_{0.95}\text{Cu}_{0.05}\text{C}_4\text{H}_4\text{O}_6 \cdot 2\text{H}_2\text{O}$)	Referenz
Pulver-Röntgendiffraktometrie (XRD)	Kristallsystem	Orthorhombisch	Orthorhombisch	[6]
Raumgruppe	P212121	-	[7]	
Gitterparameter a (Å)	8.75	-	[6]	
Gitterparameter b (Å)	10.98	-	[6]	
Gitterparameter c (Å)	8.19	-	[6]	
Thermogravimetrische Analyse (TGA)	Zersetzungsstufen	Hydratwasserverlust, dann Zersetzung zu Oxiden	Hydratwasserverlust, dann Zersetzung zu Oxiden	[1][2]
Gewichtsverlust bis 500 °C	~98.83%	-	[1]	
Magnetische Suszeptibilität	Magnetisches Verhalten	Paramagnetisch	Paramagnetisch	[2]
Magnetische Suszeptibilität (χ)	2.15×10^{-5}	2.21×10^{-5}	[2]	
Magnetisches Moment (μ)	5.02	5.08	[2]	
Fourier-Transform-Infrarotspektroskopie (FTIR)	Charakteristische Banden (cm^{-1})	~3100-3600 (O-H-Streckschwingung), <1600 (C=O-	Ähnliche Banden mit leichten Verschiebungen	[1][2]

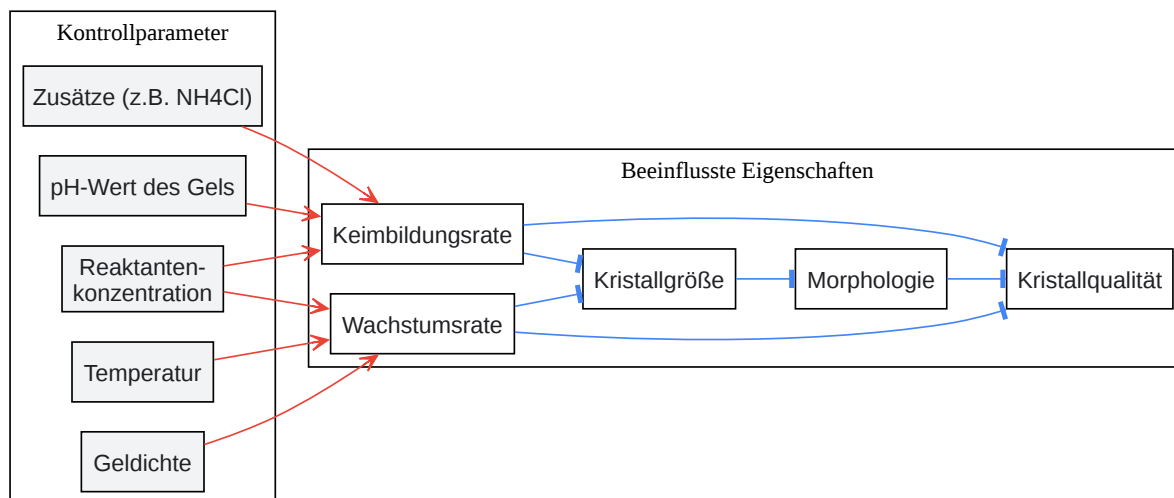
Streckschwingun
g), 950-630 (O-
H-Deformation
und C-H-
Streckschwingun
g)

Visualisierungen

4.1 Experimenteller Arbeitsablauf







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ijcrt.org [ijcrt.org]
- 2. ias.ac.in [ias.ac.in]
- 3. ias.ac.in [ias.ac.in]
- 4. ias.ac.in [ias.ac.in]
- 5. Experimental crystal growth–II (gel technique) – Crystallographic Growth [ebooks.inflibnet.ac.in]
- 6. researchgate.net [researchgate.net]

- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Anwendungshinweise und Protokolle zur Gel-Kristallisation von Eisentartrat-Einkristallen]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12056577#gel-kristallisation-von-eisentartrat-einkristallen]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com